

# An In-depth Technical Guide to the Physicochemical Properties of 2-(Methylamino)pyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Methylamino)pyridine

Cat. No.: B147262

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## Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-(Methylamino)pyridine**, a versatile heterocyclic amine with significant applications in pharmaceutical and chemical synthesis. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering a concise compilation of key data, detailed experimental protocols for property determination, and a logical workflow for compound characterization. The information presented herein is crucial for understanding the behavior of **2-(Methylamino)pyridine** in various chemical and biological systems, thereby facilitating its effective use in research and development.

## Core Physicochemical Properties

The fundamental physicochemical properties of **2-(Methylamino)pyridine** are summarized in the table below. These parameters are essential for predicting its solubility, permeability, and potential interactions in a biological environment, which are critical considerations in drug design and development.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[1][2]
Molecular Weight	108.14 g/mol	[1][2]
Melting Point	15 °C (lit.)	[2][3][4]
Boiling Point	200-201 °C (lit.)	[2][3]
Density	1.052 g/mL at 25 °C (lit.)	[2][3][4]
Refractive Index	n <sub>20/D</sub> 1.578 (lit.)	[2][3][4]
pKa	6.73±0.10 (Predicted)	[2]
Flash Point	88 °C (closed cup)	[3]

## Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the key physicochemical properties of organic compounds like **2-(Methylamino)pyridine**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional)

Procedure:

- If the sample is not already a fine powder, gently crush it using a mortar and pestle.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom, aiming for a sample height of 2-3 mm.<sup>[5]</sup>
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.<sup>[5]</sup>
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).<sup>[5]</sup>
- The melting point is reported as this range.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or Thiele tube)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Place a small amount (a few milliliters) of the liquid sample into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube with the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly into a heating bath, making sure the liquid in the bath is above the level of the sample in the test tube.
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn into the capillary tube.[\[6\]](#)

## Density Determination

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance
- Thermometer

Procedure (using a graduated cylinder):

- Measure the mass of a clean, dry graduated cylinder on an analytical balance.
- Add a known volume of the liquid sample to the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.
- Measure the mass of the graduated cylinder containing the liquid.

- The mass of the liquid is the difference between the mass of the cylinder with the liquid and the mass of the empty cylinder.
- Calculate the density by dividing the mass of the liquid by its volume (Density = Mass/Volume).<sup>[4][7]</sup>

## Refractive Index Determination

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or isopropanol)
- Lens paper

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Calibrate the instrument using a standard of known refractive index, typically distilled water.
- Using a clean dropper, apply a few drops of the liquid sample onto the surface of the measuring prism.
- Close the prism assembly gently.
- Allow a few minutes for the sample to reach thermal equilibrium with the instrument, which is typically maintained at 20 °C by a circulating water bath.
- Look through the eyepiece and adjust the handwheel to bring the borderline between the light and dark fields into view.

- Sharpen the borderline by adjusting the compensator dial.
- Align the borderline precisely with the center of the crosshairs.
- Depress the switch to illuminate the scale and read the refractive index value.[8]
- After the measurement, clean the prism surfaces thoroughly with a suitable solvent and lens paper.[8]

## pKa Determination by Potentiometric Titration

The pKa is the negative base-10 logarithm of the acid dissociation constant (Ka) of a solution. It is a measure of the strength of an acid in solution.

Apparatus:

- pH meter with a combination pH electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH)

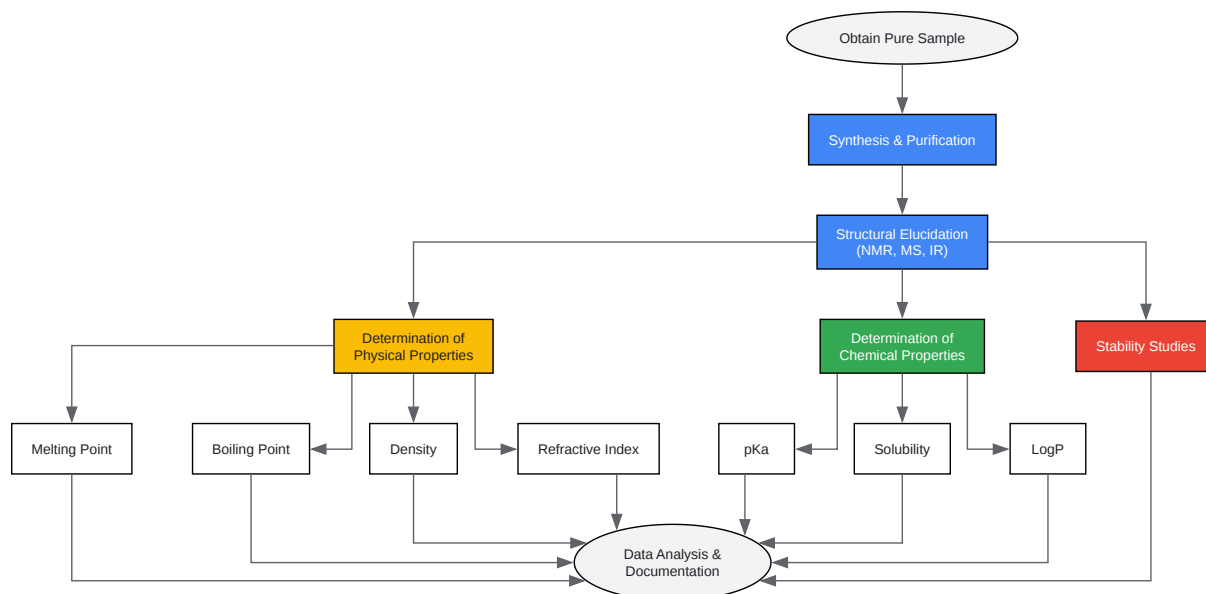
Procedure:

- Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).
- Accurately weigh a known amount of the compound and dissolve it in a known volume of deionized water (or a suitable co-solvent if the compound has low water solubility).
- Place the beaker on a magnetic stirrer and immerse the pH electrode and the tip of the burette into the solution.
- Record the initial pH of the solution.

- Begin the titration by adding small, precise increments of the titrant (strong acid or base) from the burette.
- After each addition, allow the pH to stabilize and record the pH value and the volume of titrant added.
- Continue the titration well past the equivalence point.
- Plot a titration curve of pH versus the volume of titrant added.
- The pKa is the pH at the half-equivalence point, which is the point where half of the compound has been neutralized. This corresponds to the midpoint of the steepest part of the titration curve.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the physicochemical characterization of a chemical compound such as **2-(Methylamino)pyridine**. This systematic approach ensures that comprehensive data is collected to thoroughly understand the compound's properties.



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Caption: General workflow for the physicochemical characterization of a chemical compound.

## Conclusion

The physicochemical properties of **2-(Methylamino)pyridine** presented in this guide provide a solid foundation for its application in scientific research and development. The detailed experimental protocols offer practical guidance for the accurate determination of these essential parameters. By following a structured characterization workflow, researchers can ensure a thorough understanding of this compound, enabling its effective and safe use in the synthesis of novel molecules and the development of new therapeutic agents.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-(Methylamino)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147262#physicochemical-properties-of-2-methylamino-pyridine]

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